

# 4-Nitro-N-phenylbenzenesulfonamide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 4-Nitro-N-phenylbenzenesulfonamide

Cat. No.: B182241

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This technical guide provides a detailed overview of **4-Nitro-N-phenylbenzenesulfonamide**, a chemical compound of interest in various research and development domains. This document outlines its fundamental molecular characteristics, provides a foundational experimental protocol for its synthesis, and illustrates a potential synthetic workflow.

## Core Molecular Data

The fundamental properties of **4-Nitro-N-phenylbenzenesulfonamide** are summarized in the table below, providing a clear reference for researchers.

| Property            | Value   |
|---------------------|---|
| Molecular Formula   | C <sub>12</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub> S[1][2][3][4] |
| Molecular Weight    | 278.28 g/mol [1][4][5]  |
| CAS Registry Number | 1829-81-8[1]  |
| Physical State      | Solid[5]  |
| Appearance          | Yellow to pale yellow solid[5]  |
| Boiling Point       | 461.3 °C at 760 mmHg[5]   |
| Density             | 1.461 g/cm <sup>3</sup> [5]   |
| Refractive Index    | 1.656[5]  |

## Synthesis Protocol: A General Method

The following section details a generalized experimental protocol for the synthesis of **4-Nitro-N-phenylbenzenesulfonamide**. This procedure is based on established principles of sulfonamide synthesis.

Materials:

- 4-Nitrobenzenesulfonyl chloride
- Aniline
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

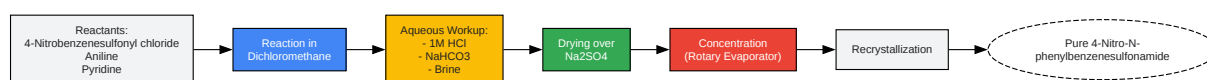
- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, separatory funnel, etc.)
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve aniline in dichloromethane. Cool the solution in an ice bath.
- **Addition of Base:** To the cooled solution, add pyridine. Pyridine acts as a base to neutralize the HCl that will be formed during the reaction.
- **Addition of Sulfonyl Chloride:** Slowly add a solution of 4-nitrobenzenesulfonyl chloride in dichloromethane to the reaction mixture with continuous stirring. The slow addition is crucial to control the exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with 1M HCl to remove excess pyridine.
  - Wash with saturated sodium bicarbonate solution to neutralize any remaining acid.
  - Wash with brine to remove any residual water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **4-Nitro-N-phenylbenzenesulfonamide** by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the final product.

## Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **4-Nitro-N-phenylbenzenesulfonamide**.

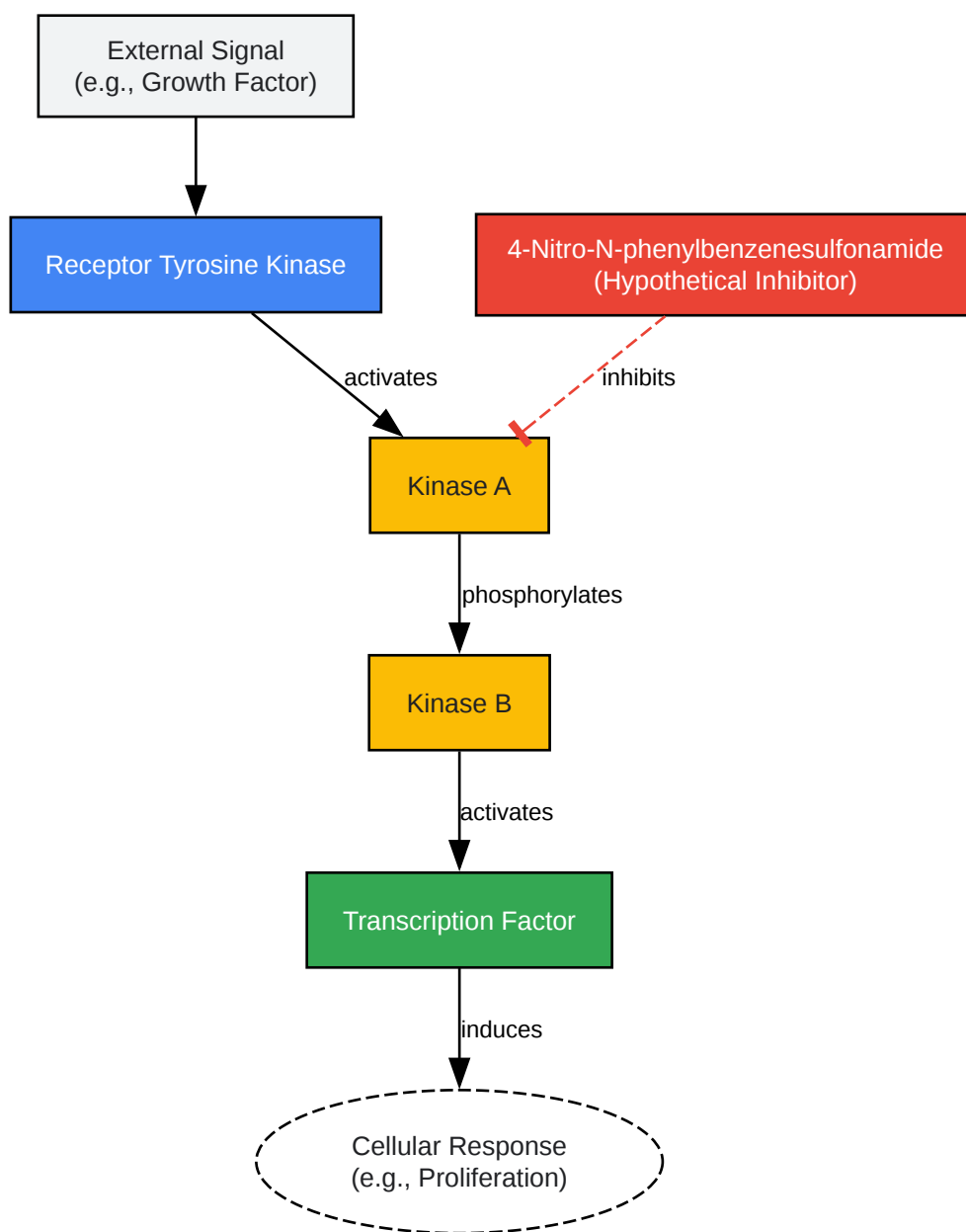


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Caption: Synthesis and purification workflow for **4-Nitro-N-phenylbenzenesulfonamide**.

## Potential Signaling Pathway Involvement

While specific signaling pathways involving **4-Nitro-N-phenylbenzenesulfonamide** are not extensively documented in the provided search results, compounds with similar structural motifs (sulfonamides) are known to interact with various biological targets. For illustrative purposes, the following diagram depicts a hypothetical signaling pathway where a sulfonamide-based inhibitor might act.



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Caption: Hypothetical signaling pathway showing potential inhibition by a sulfonamide.

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## References

- 1. Benzenesulfonamide, N-(4-nitrophenyl)- [webbook.nist.gov]
- 2. 4-nitro-N-phenylbenzenesulfonamide [stenutz.eu]
- 3. 4-Nitro-N-phenylbenzenesulfonamide | C<sub>12</sub>H<sub>10</sub>N<sub>2</sub>O<sub>4</sub>S | CID 313721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Nitro-N-phenylbenzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
- 5. hoffmanchemicals.com [hoffmanchemicals.com]
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